Biological Activity of 5-Methylpiperidin-2-one Analogs: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*5-Methylpiperidin-2-one*
CAS No.:	*3298-16-6*
Cat. No.:	*B1599724*

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Introduction

The piperidine ring is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its prevalence in a wide array of clinically approved drugs and natural alkaloids.[1] Its derivatives are integral to over twenty classes of pharmaceuticals, demonstrating significant therapeutic impact, particularly in oncology and central nervous system (CNS) disorders.[1] The piperidine structure offers a unique combination of metabolic stability, conformational flexibility, and the ability to modulate physicochemical properties like lipophilicity and hydrogen bonding capacity, which enhances overall "druggability" and improves pharmacokinetic profiles.[1]

Within this broad class, the **5-Methylpiperidin-2-one** core represents a particularly compelling starting point for drug discovery. This guide provides a technical overview of the synthesis, biological evaluation, and structure-activity relationships (SAR) of **5-Methylpiperidin-2-one** analogs, focusing on their demonstrated potential as anticancer, antimicrobial, and neuroprotective agents. We will delve into the causality behind experimental design, provide validated protocols for key biological assays, and explore the molecular mechanisms that underpin their therapeutic effects.

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Core Synthetic Strategies: Building the Analog Library

The generation of a diverse library of **5-Methylpiperidin-2-one** analogs is paramount to exploring their full therapeutic potential. The versatility of this scaffold is matched by the robustness of the synthetic methodologies available for its derivatization. Two key strategies are highlighted here for their efficiency and adaptability.

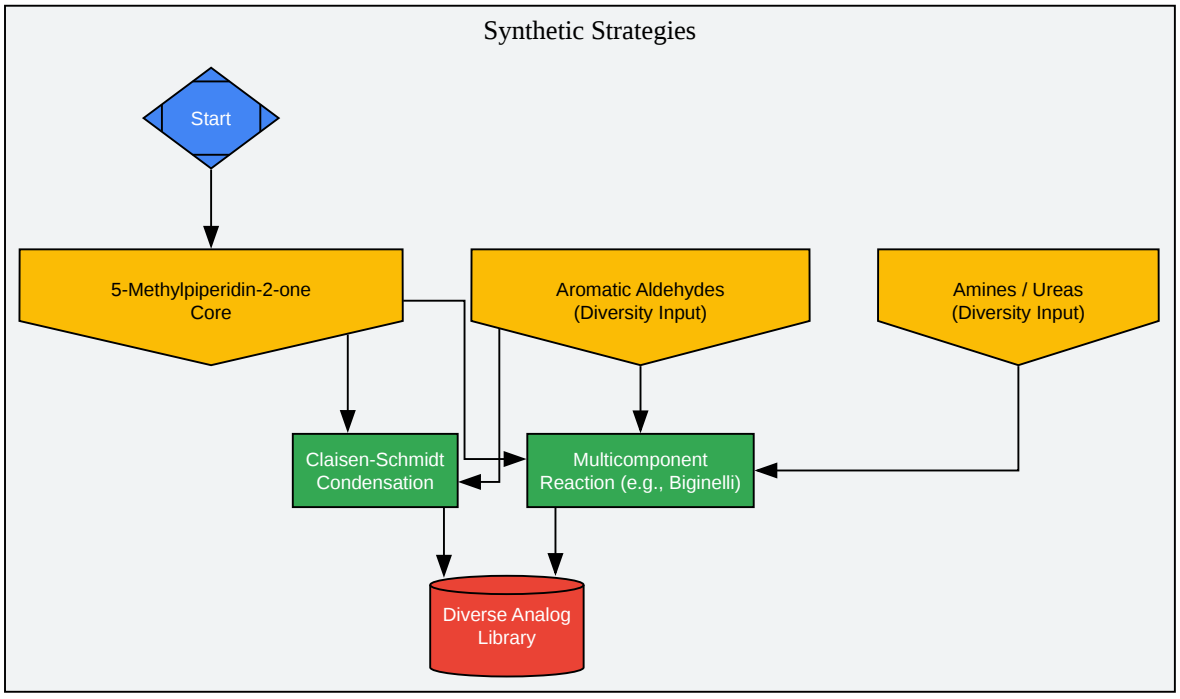
Claisen-Schmidt Condensation

A foundational method for synthesizing α,β-unsaturated ketones, the Claisen-Schmidt (or crossed-aldol) condensation, is particularly useful for creating curcuminoid analogs of piperidones.[2][3] This reaction involves the base-catalyzed condensation of a ketone (e.g., N-substituted-4-piperidone) with an aromatic aldehyde.[3] The choice of aldehyde allows for the introduction of a wide variety of substituents, enabling extensive SAR studies. The resulting enone moiety is a critical pharmacophore, often implicated in the biological activity of these compounds.[4]

Multicomponent Reactions (MCRs)

Multicomponent reactions are powerful, one-pot processes where three or more reactants combine to form a complex product, embodying principles of atom economy and synthetic efficiency.[5] MCRs, such as the Biginelli or Ugi reactions, are exceptionally well-suited for generating structurally diverse piperidine libraries.[5][6] These reactions allow for the rapid assembly of polysubstituted piperidine scaffolds from simple, readily available starting materials, making them ideal for high-throughput synthesis and the creation of novel chemical entities.[7][8]

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Caption: General workflow for synthesizing **5-Methylpiperidin-2-one** analogs.

Chapter 1: Anticancer Activity

Analogs derived from the piperidine and piperidone scaffolds have demonstrated significant potential as anticancer agents.[1] Research has shown that these compounds can induce apoptosis, inhibit cell proliferation, and modulate key signaling pathways that are frequently dysregulated in cancer.[9]

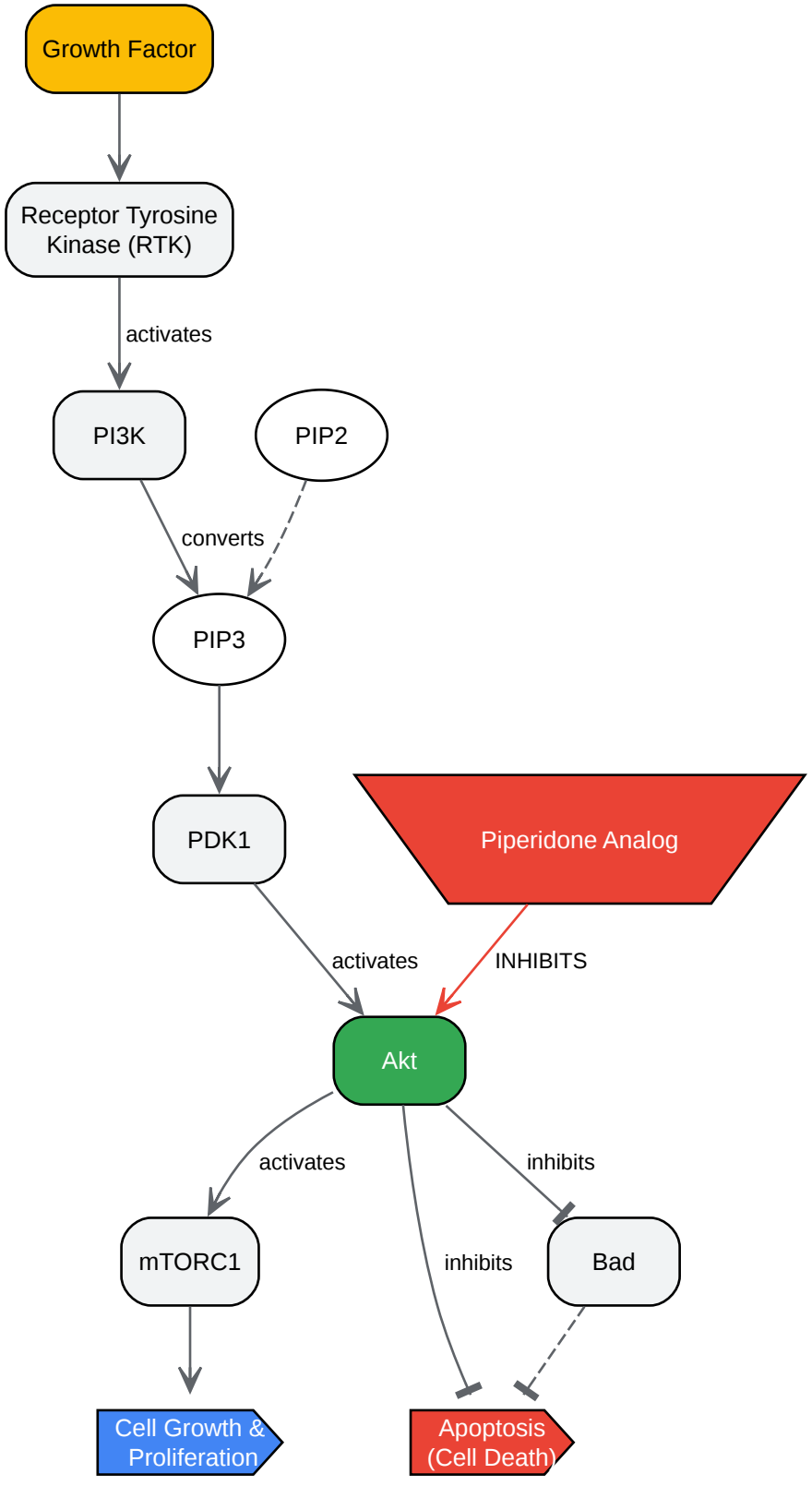
Mechanism of Action: Proteasome Inhibition and PI3K/Akt Pathway Modulation

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A primary mechanism of action for several cytotoxic piperidone analogs is the inhibition of the ubiquitin-proteasome pathway.[10] Proteasomes are cellular complexes that degrade unneeded or damaged proteins; their inhibition leads to an accumulation of defective proteins, which triggers programmed cell death (apoptosis), particularly in rapidly dividing cancer cells.[11] Specifically, inhibiting the proteasome prevents the degradation of pro-apoptotic proteins (like p53 and Bax) and the inhibitor of NF-κB (IκB).[10][12] The stabilization of IκB sequesters the pro-survival transcription factor NF-κB in the cytoplasm, preventing it from activating genes that promote cell growth and resistance to therapy.[10]

Furthermore, many piperidone derivatives exert their effects by modulating the PI3K/Akt/mTOR signaling pathway.[13] This pathway is one of the most frequently over-activated cascades in human cancers, driving cell proliferation and survival.[13][14] By inhibiting key kinases like Akt, these analogs can halt cell cycle progression and promote apoptosis.[15]

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Caption: Inhibition of the pro-survival PI3K/Akt signaling pathway by piperidone analogs.

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Data Presentation: Cytotoxicity of Piperidone Analogs

The cytotoxic potential of novel compounds is typically quantified by their half-maximal inhibitory concentration (IC50), the concentration of a drug that is required for 50% inhibition in vitro.

Compound ID	Modification	Cell Line	IC50 (μM)	Reference
Analog 1	3,5-bis(2,5-dichlorobenzylidene)-4-piperidone	A549 (Lung)	< 5.0	[16]
Analog 2	3,5-bis(2-bromobenzylidene-5-chlorobenzylidene)-4-piperidone	A549 (Lung)	< 5.0	[16]
Analog 3	1-dichloroacetyl-3,5-bis(3,4-difluorobenzylidene)-4-piperidone	Lymphoma	Low μM	[9]
Analog 4	Piperidone-salicylate conjugate	HCT116 (Colon)	Potent	[16]
Analog 5	4-Boc-piperidone chalcone	MDA-MB-231 (Breast)	~10-20	[9]

Experimental Protocol: MTT Assay for Cell Viability

The MTT assay is a standard colorimetric method for assessing cell viability and cytotoxicity.[17] It measures the metabolic activity of cells, which is directly proportional to the number of viable cells.[18] The assay relies on the reduction of the yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), by mitochondrial dehydrogenases in living cells to form a purple formazan product.[17]

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Causality: The intensity of the purple color is a direct indicator of mitochondrial health and metabolic rate. A decrease in color intensity in treated cells compared to untreated controls indicates a reduction in cell viability, either through cytotoxic (cell death) or cytostatic (inhibition of proliferation) mechanisms.

Protocol:

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO2 atmosphere to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the **5-Methylpiperidin-2-one** analogs in culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include wells with untreated cells (vehicle control) and wells with medium only (blank control). Incubate for 24, 48, or 72 hours.
- MTT Addition: After the incubation period, add 10 µL of sterile-filtered MTT solution (5 mg/mL in PBS) to each well.[19]
- Formazan Crystal Formation: Incubate the plate for 2-4 hours at 37°C, allowing the metabolically active cells to reduce the MTT to purple formazan crystals.[19]
- Solubilization: Carefully remove the medium from each well. Add 100 µL of a solubilization solution (e.g., dimethyl sulfoxide - DMSO) to each well to dissolve the formazan crystals.[20]
- Absorbance Reading: Gently shake the plate on an orbital shaker for 15 minutes to ensure complete dissolution.[21] Measure the absorbance of each well at 570 nm using a microplate spectrophotometer.[19]
- Data Analysis: Subtract the average absorbance of the blank control from all other readings. Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability percentage against the log of the compound concentration to determine the IC50 value.

Chapter 2: Antimicrobial Activity

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The emergence of multidrug-resistant pathogens necessitates the development of new antimicrobial agents. Piperidine and its derivatives have been identified as promising scaffolds for this purpose, exhibiting activity against a range of bacteria.[22]

Spectrum of Activity

Studies have shown that certain piperidone-based curcumin analogs possess antibacterial properties. For instance, specific halogenated derivatives have demonstrated significant inhibitory effects against methicillin-resistant Staphylococcus aureus (MRSA). Additionally, N-methyl-4-piperidone-derived curcuminoids have shown moderate activity against various cariogenic bacteria, including Streptococcus mutans and Streptococcus sanguinis.

Data Presentation: Minimum Inhibitory Concentrations (MIC)

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.[23]

Compound ID	Modification	Organism	MIC (µg/mL)	Reference
MKC-1	R = H	S. mitis	250-500	[16]
MKC-10	R = 3,4,5-OMe	S. sanguinis	250-500	[16]
MKC-13	R = 3-F	S. mutans	250	[16]
Curcumin Analog	2-Fluoro substitution	MRSA	Significant Inhibition	[16]
Curcumin Analog	2-Chloro substitution	MRSA	Significant Inhibition	[16]

Experimental Protocol: Broth Microdilution for MIC Determination

The broth microdilution method is a standardized and quantitative technique to determine the MIC of an antimicrobial agent against a specific bacterium.[24]

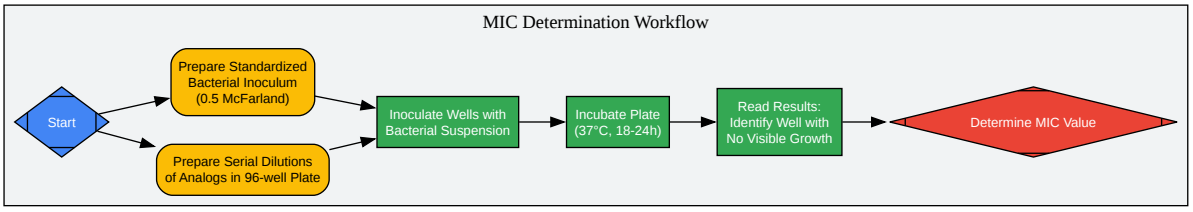
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Causality: This method establishes the lowest concentration of a compound required to inhibit microbial growth by exposing a standardized bacterial inoculum to a range of serially diluted compound concentrations. Visual inspection for turbidity (a sign of bacterial growth) allows for a precise determination of the MIC value.[23]

Protocol:

- Prepare Compound Plate: In a sterile 96-well microtiter plate, prepare two-fold serial dilutions of the test analogs in a suitable broth medium (e.g., Cation-Adjusted Mueller-Hinton Broth). The final volume in each well should be 50 µL.
- Prepare Bacterial Inoculum: From a fresh (18-24 hour) culture plate, pick 3-5 isolated colonies of the test organism. Suspend them in sterile saline and adjust the turbidity to match a 0.5 McFarland standard (~1.5 x 10^8 CFU/mL).[25]
- Dilute Inoculum: Dilute the standardized suspension in broth to achieve a final target concentration of approximately 5 x 10^5 CFU/mL in the wells.
- Inoculation: Inoculate each well of the microtiter plate with 50 µL of the diluted bacterial suspension, bringing the final volume to 100 µL.[26]
- Controls: Include a positive control well (broth + bacteria, no compound) and a negative control well (broth only, no bacteria).[24]
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.[27]
- Reading the MIC: After incubation, determine the MIC by identifying the lowest concentration of the compound at which no visible growth (turbidity) is observed.[23]

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Caption: Workflow for the broth microdilution MIC assay.

Chapter 3: Neuroprotective Activity

The piperidine scaffold is a key feature in several CNS-active drugs, including the acetylcholinesterase (AChE) inhibitor Donepezil, used in the management of Alzheimer's disease. This highlights the potential of **5-Methylpiperidin-2-one** analogs as neuroprotective agents.

Mechanism of Action: Acetylcholinesterase (AChE) Inhibition

Acetylcholinesterase is the enzyme responsible for breaking down the neurotransmitter acetylcholine in the synaptic cleft, thereby terminating the nerve signal.[28] In diseases like Alzheimer's, there is a deficit of cholinergic activity. Inhibition of AChE increases the levels and duration of action of acetylcholine in the brain, which can provide symptomatic relief.[28] The development of novel piperidine-based AChE inhibitors is an active area of research.

Experimental Protocol: Ellman's Method for AChE Inhibition

The Ellman's method is a rapid and reliable colorimetric assay to measure AChE activity and screen for inhibitors.

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Causality: The assay measures the activity of AChE by monitoring the production of thiocholine from the substrate acetylthiocholine.[29] Thiocholine reacts with Ellman's reagent (DTNB) to produce a yellow-colored product.[29] The rate of color formation is directly proportional to AChE activity. An inhibitor will slow down this rate, allowing for the quantification of its inhibitory potency (IC50).[28]

Protocol:

- Reagent Preparation: Prepare a phosphate buffer (pH 8.0), DTNB solution, acetylthiocholine iodide (ATCI) substrate solution, and a solution of AChE enzyme.
- Assay Setup: In a 96-well plate, add phosphate buffer to each well.
- Inhibitor Addition: Add various concentrations of the test **5-Methylpiperidin-2-one** analogs to the respective wells. Include a positive control (a known AChE inhibitor, e.g., Donepezil) and a negative control (no inhibitor).
- Enzyme Addition: Add the AChE solution to all wells and incubate for a pre-determined time (e.g., 15 minutes) at room temperature to allow for inhibitor-enzyme interaction.
- Reaction Initiation: Add the DTNB solution, followed by the ATCI substrate solution to initiate the reaction.
- Kinetic Measurement: Immediately measure the absorbance at 412 nm every minute for 10-15 minutes using a microplate reader in kinetic mode.[30]
- Data Analysis: Calculate the rate of reaction (V) for each concentration. Determine the percentage of inhibition using the formula: % Inhibition = [(V_control - V_inhibitor) / V_control] * 100. Plot the percentage of inhibition against the log of the inhibitor concentration to calculate the IC50 value.

Chapter 4: Structure-Activity Relationship (SAR) Insights

Structure-activity relationship studies are crucial for optimizing a lead compound into a viable drug candidate.[22] For **5-Methylpiperidin-2-one** analogs, several key structural features have been shown to influence biological activity.

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- Substituents on Aromatic Rings: In the case of anticancer curcuminoid analogs, the nature and position of substituents on the benzylidene rings are critical. Halogen substitution (e.g., -Cl, -F, -Br) often enhances cytotoxic activity, potentially by altering the electronic properties and lipophilicity of the molecule, which can improve cell membrane permeability and target engagement.[5]

- N-Substitution on the Piperidine Ring: Modification at the N1 position of the piperidone ring can significantly impact activity. For example, the addition of a dichloroacetyl group was a feature of potent cytotoxic agents, while N-Boc protected chalcones also showed high activity.[9]

- Methyl Group at C5: The core methyl group at the 5-position influences the conformational preference of the piperidine ring. This can pre-organize the molecule into a bioactive conformation that fits more favorably into the binding pocket of a biological target, potentially increasing potency compared to unsubstituted analogs.

Caption: Key pharmacophoric features and SAR insights for piperidone analogs.

Conclusion

The **5-Methylpiperidin-2-one** scaffold is a versatile and highly valuable starting point for the development of novel therapeutic agents. Analogs derived from this core have demonstrated a broad range of biological activities, including potent anticancer, targeted antimicrobial, and promising neuroprotective effects. The synthetic tractability of the scaffold, particularly through efficient methods like Claisen-Schmidt condensations and multicomponent reactions, allows for extensive chemical exploration. Future research should focus on systematic SAR studies to optimize potency and selectivity, detailed mechanistic investigations to fully elucidate molecular targets, and in vivo efficacy studies in relevant disease models to translate the clear in vitro potential of these compounds into next-generation therapeutics.

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